Synthesis of complex molecules using cyclohexyl boronic ester building blocks

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Compound of Interest

Compound Name:	*2-Cyclohexyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane*
CAS No.:	*87100-15-0*
Cat. No.:	*B1364537*

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Topic: Synthesis of Complex Molecules Using Cyclohexyl Boronic Ester Building Blocks

Audience: Researchers, scientists, and drug development professionals.

Abstract

The incorporation of saturated carbocyclic scaffolds, such as the cyclohexane moiety, into complex molecules is a critical strategy in modern medicinal chemistry for enhancing three-dimensionality and improving pharmacokinetic profiles. Cyclohexyl boronic acids and their corresponding esters have emerged as exceptionally versatile and stable building blocks for this purpose.[1][2] This guide provides an in-depth exploration of the synthesis and application of cyclohexyl boronic esters in key carbon-carbon and carbon-heteroatom bond-forming reactions. We will delve into the mechanistic underpinnings of catalytic C–H borylation for the synthesis of these building blocks, followed by detailed protocols and expert insights into their use in Suzuki-Miyaura and Chan-Lam cross-coupling reactions. The causality behind experimental choices, troubleshooting common issues like protodeboronation, and the strategic

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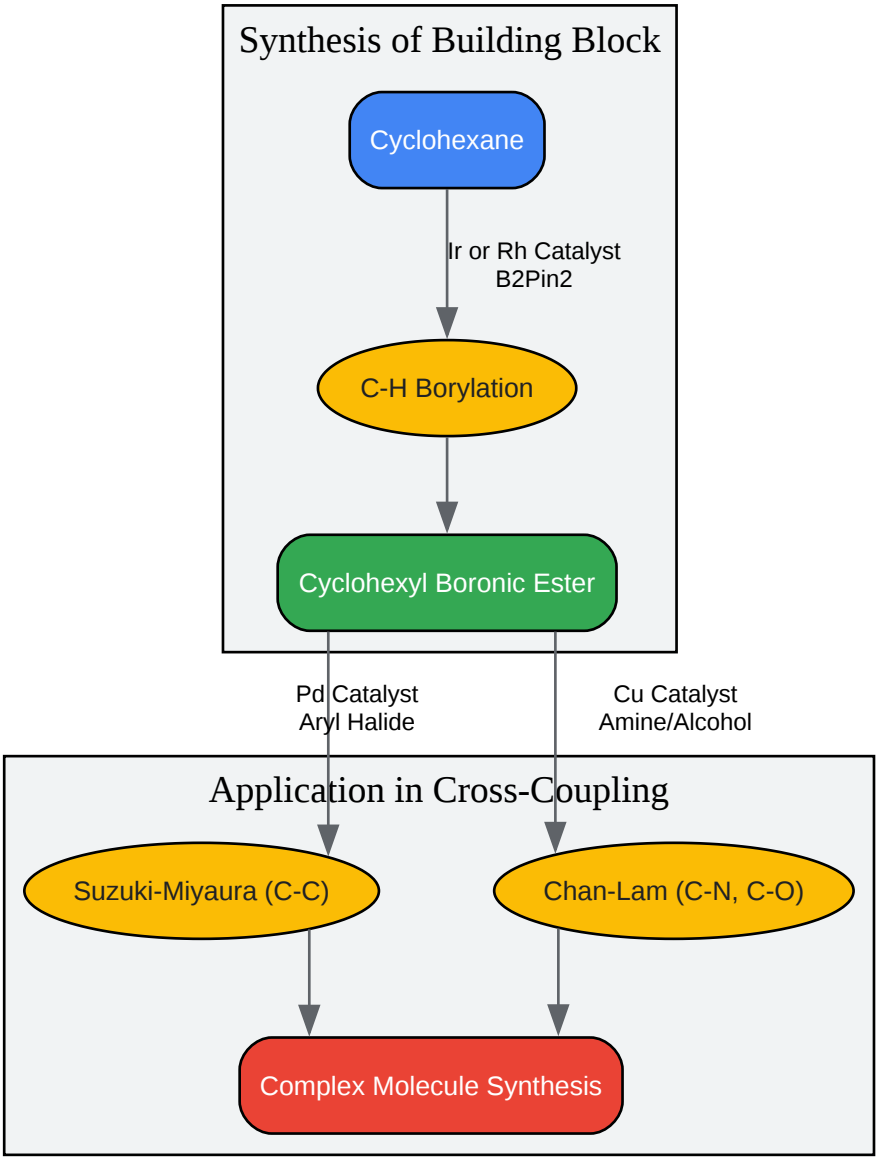
advantages of these reagents in drug discovery programs are discussed to provide a comprehensive resource for researchers.[3][4]

Introduction: The Strategic Value of Cyclohexyl Scaffolds

In the pursuit of novel therapeutics, medicinal chemists are increasingly moving away from flat, aromatic structures towards molecules with greater three-dimensional (3D) complexity. Saturated rings, like cyclohexane, serve as excellent bioisosteres for phenyl groups, often leading to improved solubility, metabolic stability, and binding affinity. Boronic esters, particularly pinacol esters, offer a stable, easy-to-handle, and highly reactive platform for introducing these valuable cyclohexyl fragments.[1][5] Their utility stems from their compatibility with a wide range of functional groups and their participation in robust, high-yielding coupling reactions.[6] This document serves as a practical guide to harnessing the power of these building blocks.

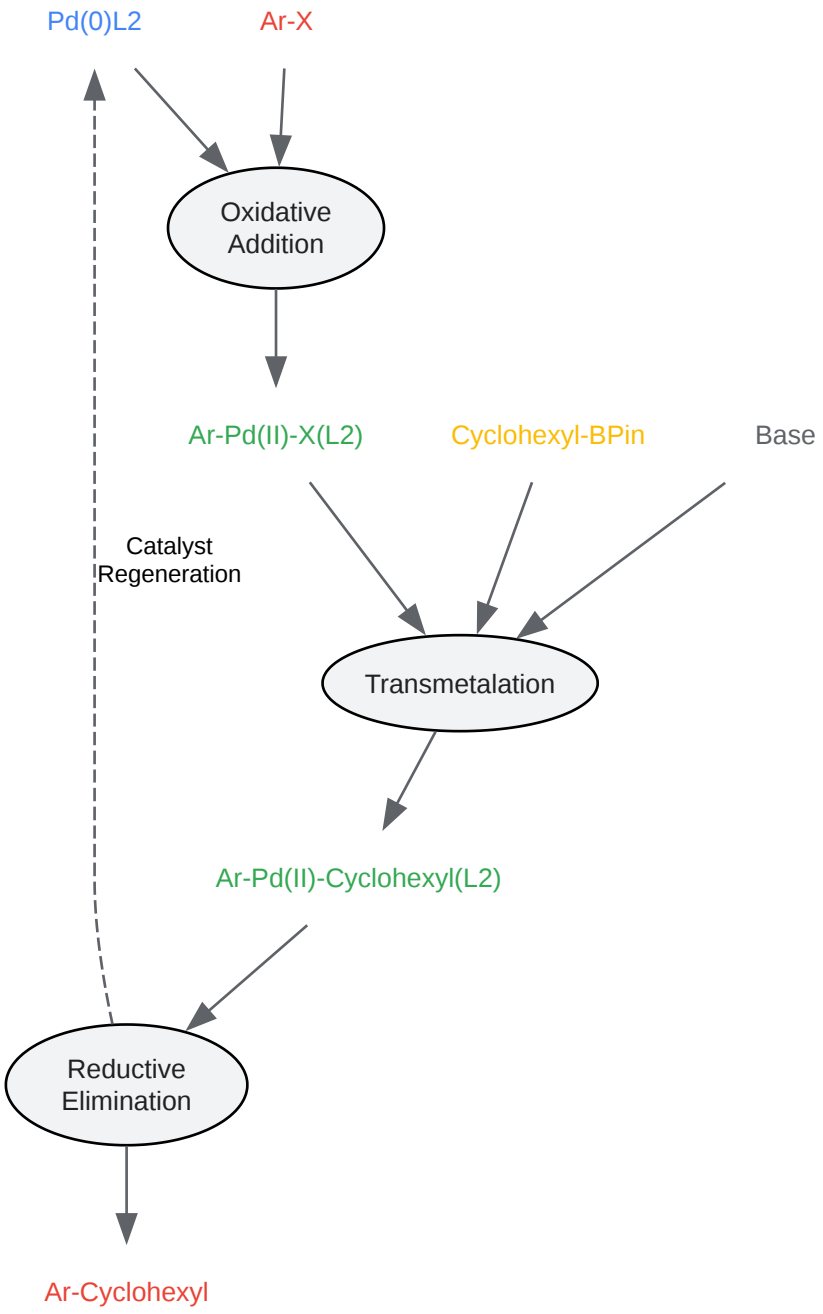
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General Workflow for Cyclohexyl Boronic Esters



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Suzuki-Miyaura Catalytic Cycle



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